

handling and disposal procedures for 3-Bromo-1-methylpyrrolidine

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Compound of Interest

Compound Name: 3-Bromo-1-methylpyrrolidine

Cat. No.: B177663

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Application Notes and Protocols for 3-Bromo-1-methylpyrrolidine

For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling and disposal of **3-Bromo-1-methylpyrrolidine**. Adherence to these protocols is critical to ensure personnel safety and minimize environmental impact.

Hazard Identification and Summary

3-Bromo-1-methylpyrrolidine is a flammable and corrosive liquid that requires careful handling in a controlled laboratory environment. It can cause severe skin burns and eye damage.^[1] The vapor may form explosive mixtures with air.^[1] As a halogenated organic compound, it is classified as hazardous waste and requires specific disposal procedures.^{[1][2]}

Key Hazards:

- Flammable Liquid: H226 - Flammable liquid and vapor.^[3]
- Skin Corrosion: H314 - Causes severe skin burns and eye damage.^{[1][3]}
- Eye Damage: H318 - Causes serious eye damage.^[1]

Quantitative Data Summary

A summary of the key physical and chemical properties of **3-Bromo-1-methylpyrrolidine** is provided below. This data is essential for safe handling, storage, and experimental design.

Property	Value	Source
Molecular Formula	C5H10BrN	[1]
Molecular Weight	164.04 g/mol	[1][3]
Appearance	Liquid	[3]
Boiling Point	153-159 °C	[3]
Density	1.361 g/mL at 25 °C	[3]
Flash Point	54.4 °C (129.9 °F)	[3]
Storage Temperature	2-8°C	[3]
Refractive Index	n ₂₀ /D 1.491	[3]

Experimental Protocols

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **3-Bromo-1-methylpyrrolidine** to prevent exposure.

- **Eye and Face Protection:** Chemical splash goggles and a face shield are mandatory to protect against splashes.[4][5]
- **Hand Protection:** Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber must be worn.[4][5] Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.[6]
- **Body Protection:** A flame-retardant lab coat, long pants, and closed-toe shoes are required. For larger quantities or situations with a high risk of splashing, a chemical-resistant apron or suit should be worn.[5]

- Respiratory Protection: All handling of **3-Bromo-1-methylpyrrolidine** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.^[6] If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is necessary.^{[5][7]}

Handling and Storage Protocol

Receiving and Inspection:

- Upon receipt, inspect the container for any signs of damage or leaks.
- Verify that the label correctly identifies the contents as **3-Bromo-1-methylpyrrolidine**.
- Store the container in a designated, properly ventilated, and refrigerated (2-8°C) area.^{[1][3]}

General Handling:

- All work with **3-Bromo-1-methylpyrrolidine** must be performed in a well-ventilated chemical fume hood.^[6]
- Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.
- Use only non-sparking tools and explosion-proof equipment to prevent ignition of flammable vapors.^[1]
- Ground all containers and transfer equipment to prevent static discharge.^[8]
- Avoid contact with skin, eyes, and clothing.^[1]
- Do not breathe mists or vapors.^[1]
- Keep the container tightly closed when not in use.^[1]

Storage:

- Store in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^[1]
- Keep refrigerated as recommended.^[1]

- Store in a designated corrosives area.[1]
- Segregate from incompatible materials such as strong oxidizing agents, strong acids, and sources of ignition.[1][8]

Spill Response Protocol

In the event of a spill, follow these procedures immediately.

Small Spills (manageable by trained laboratory personnel):

- Alert personnel in the immediate area and restrict access.
- Ensure you are wearing the appropriate PPE as outlined in section 3.1.
- Contain the spill using an inert absorbent material such as vermiculite, dry sand, or earth. Do not use combustible materials like paper towels.
- Carefully collect the absorbed material and contaminated debris into a clearly labeled, sealed container for hazardous waste disposal.[6]
- Clean the spill area with a suitable solvent, followed by soap and water.
- Place all cleanup materials into the hazardous waste container.
- Ventilate the area.

Large Spills (requiring emergency response):

- Evacuate the area immediately.
- If safe to do so, remove any ignition sources.
- Close the doors to the affected area to contain vapors.
- Activate the nearest fire alarm if the spill is large or poses a fire hazard.
- From a safe location, call your institution's emergency response number and provide details of the spill (location, chemical name, estimated quantity).

- Do not re-enter the area until it has been cleared by emergency personnel.

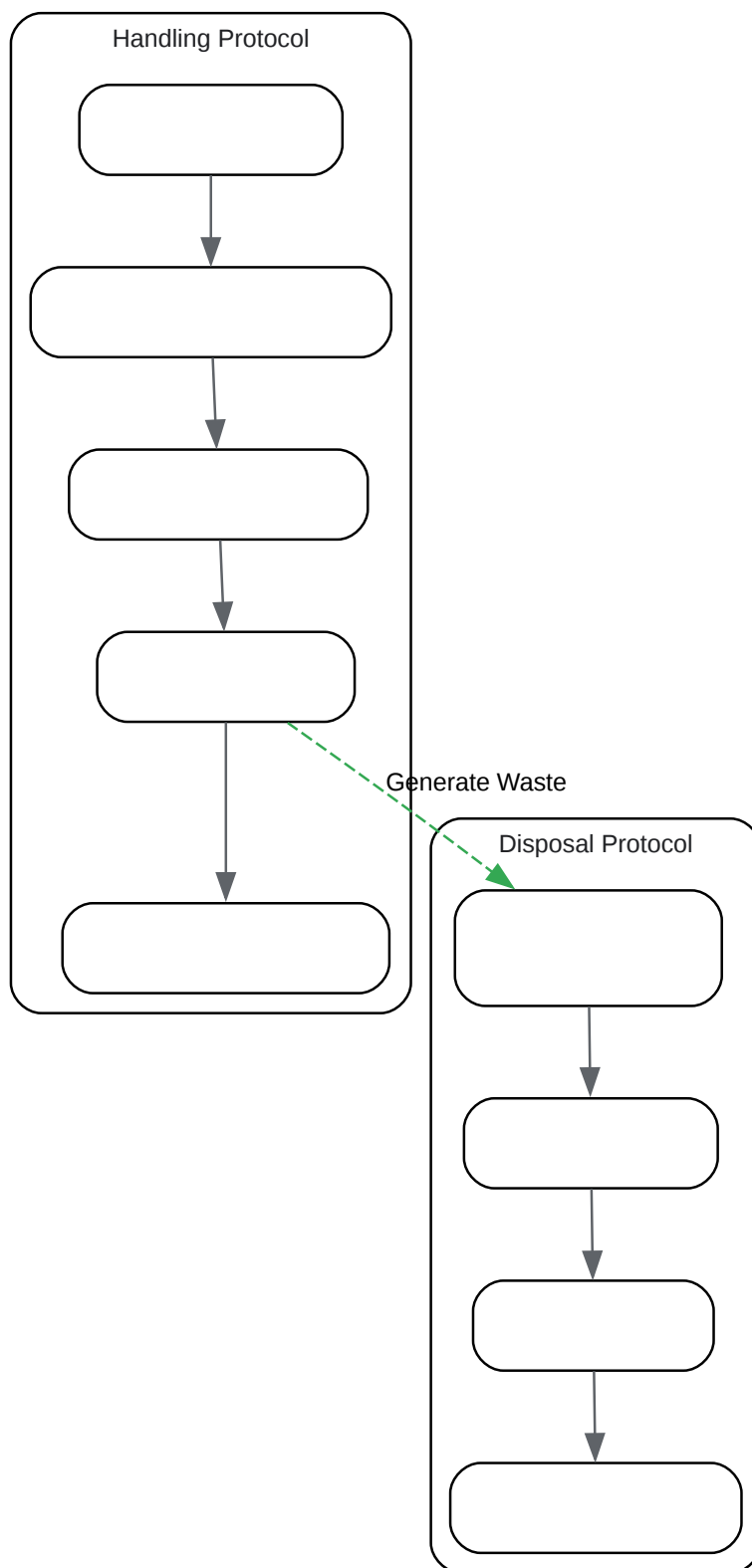
Disposal Protocol

3-Bromo-1-methylpyrrolidine is a halogenated organic compound and must be disposed of as hazardous waste.[\[1\]](#)[\[2\]](#)

- Waste Collection:
 - Collect all waste containing **3-Bromo-1-methylpyrrolidine**, including unused product, reaction byproducts, and contaminated materials (e.g., absorbent pads, gloves, glassware), in a designated, properly labeled hazardous waste container.[\[6\]](#)
 - The container must be made of a compatible material and have a secure, tight-fitting lid.[\[6\]](#)
 - Label the container with the words "Hazardous Waste," the full chemical name "**3-Bromo-1-methylpyrrolidine**," and a list of any other constituents.[\[6\]](#)
- Waste Segregation:
 - As a halogenated organic waste, it must be collected separately from non-halogenated organic waste.[\[2\]](#)
 - Do not mix with incompatible waste streams such as strong oxidizers or acids.
- Storage of Waste:
 - Store the hazardous waste container in a designated satellite accumulation area.
 - The container must be kept closed at all times except when adding waste.[\[6\]](#)
- Disposal:
 - Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.
 - Do not dispose of **3-Bromo-1-methylpyrrolidine** down the drain or in the regular trash.[\[1\]](#)[\[8\]](#)

Visualizations

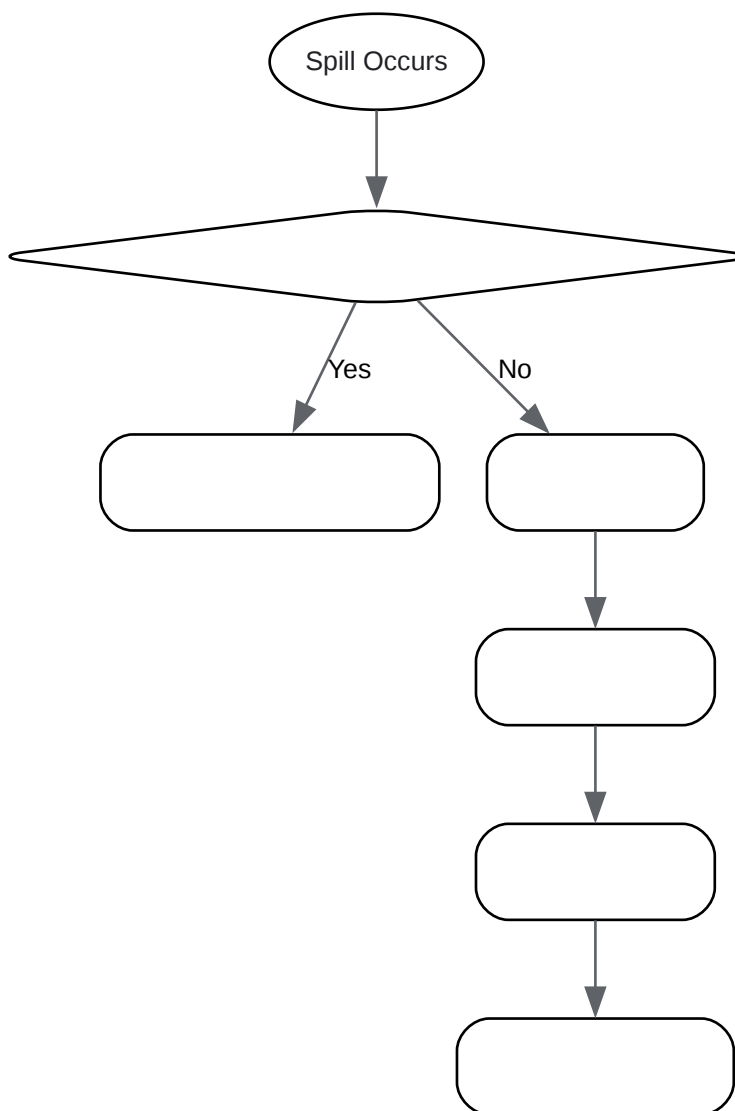
Handling and Disposal Workflow



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Caption: Workflow for handling and disposal of **3-Bromo-1-methylpyrrolidine**.

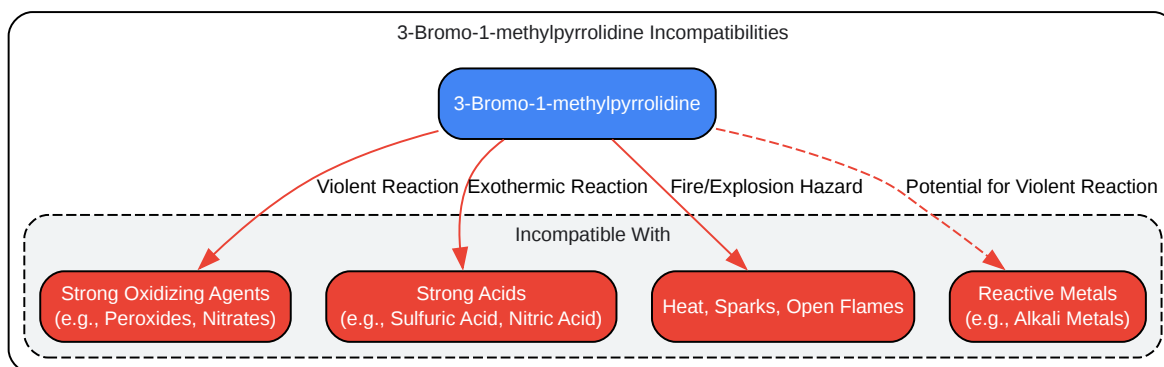
Spill Response Decision Tree



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Caption: Decision tree for responding to a **3-Bromo-1-methylpyrrolidine** spill.

Chemical Incompatibility Chart



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Caption: Chemical incompatibility chart for **3-Bromo-1-methylpyrrolidine**.

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